Technical Guide: Z-Gly-Gly-Met-OH Peptide Sequence Analysis[1]

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Compound of Interest

Compound Name:	*Z-Gly-gly-met-OH*
Cat. No.:	*B11940490*

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Executive Summary

Z-Gly-Gly-Met-OH (N-benzyloxycarbonyl-glycyl-glycyl-L-methionine) is a protected tripeptide intermediate primarily utilized in protease specificity profiling, peptide synthesis, and metabolic stability studies.[1] Its structural composition features an N-terminal Carbobenzoxy (Z) protecting group, a flexible diglycine linker, and a C-terminal Methionine residue.[1]

This guide provides a rigorous technical analysis of the sequence, focusing on its physicochemical stability (specifically Methionine oxidation), enzymatic susceptibility (Carboxypeptidase A and Thermolysin), and protocols for its characterization.[1][2]

Physicochemical Characterization

Structural Architecture

The molecule consists of three distinct functional domains:

- N-Terminal Cap (Z-Group): The benzyloxycarbonyl group confers hydrophobicity and prevents N-terminal degradation by aminopeptidases, mimicking the interior of a longer protein chain.[1]

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- Linker Region (Gly-Gly): Provides rotational freedom ($ \phi, \psi $ angles), making the C-terminal residue accessible to enzyme active sites without steric hindrance.[1][2]

- C-Terminal Recognition Element (Met-OH): The L-Methionine residue serves as the primary recognition site for hydrophobic-preferring proteases and is the site of oxidative instability.[1]

Table 1: Physicochemical Properties

Property	Value / Description
Sequence	Z-Gly-Gly-Met-OH
CAS Number	75501-70-1
Molecular Formula	$C_{17}H_{23}N_3O_6S$
Molecular Weight	397.45 g/mol
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in water (pH dependent)
pKa (approx)	3.06 (C-terminal Carboxyl)
UV Absorption	λmax ~257 nm (Benzyl ring), weak absorption at 214 nm (Peptide bond)

The Methionine Oxidation Liability

A critical handling requirement for **Z-Gly-Gly-Met-OH** is the susceptibility of the Methionine thioether side chain to oxidation.[1] Exposure to atmospheric oxygen or peroxides converts the thioether (-S-) to a sulfoxide (-S(=O)-), creating Z-Gly-Gly-Met(O)-OH.[1]

- Impact: Oxidation increases polarity and drastically alters enzyme binding affinity.[1][2] For example, proteases specific for hydrophobic pockets (like Chymotrypsin or Thermolysin) may reject the oxidized sulfoxide derivative.[1][2]

- Mitigation: All stock solutions must be prepared in degassed buffers, potentially with reducing agents (e.g., DTT or TCEP) if compatible with downstream assays.[1][2]

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Enzymatic Utility & Signaling Pathways

Z-Gly-Gly-Met-OH serves as a substrate for two primary classes of metalloproteases. The cleavage pattern depends on the enzyme's specificity for the P1 vs. P1' position.[1][2]

Carboxypeptidase A (CPA) Activity

CPA is an exopeptidase that preferentially cleaves C-terminal aromatic or hydrophobic aliphatic amino acids (Phe, Tyr, Trp, Leu, Ile, Met) when the C-terminal carboxyl group is free.[1][2]

- Mechanism: CPA recognizes the C-terminal Met side chain in its hydrophobic pocket.[1]
- Reaction:**Z-Gly-Gly-Met-OH** → Z-Gly-Gly-OH + L-Methionine
- Detection: The release of free L-Methionine can be quantified via Ninhydrin reaction (colorimetric) or OPA derivatization (fluorescent), as the substrate itself has no free amine.[1][2]

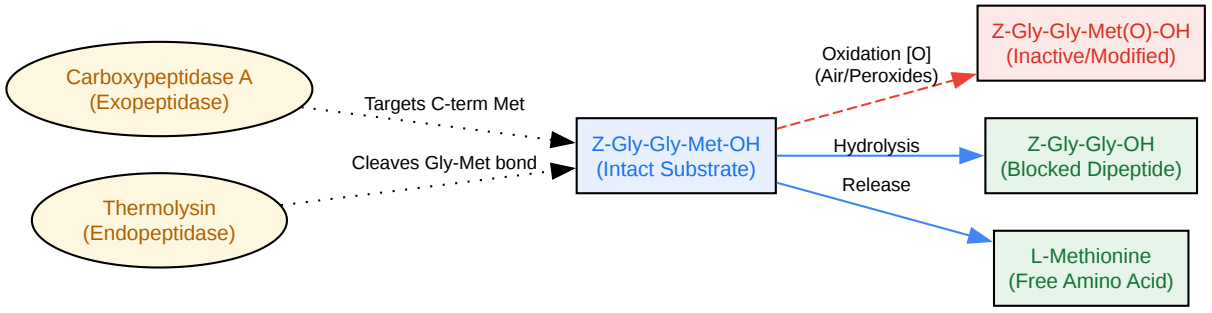
Thermolysin Activity

Thermolysin is an endoprotease that cleaves on the N-terminal side of hydrophobic residues (X-Y bond, where Y = Leu, Phe, Ile, Met).[2]

- Mechanism: Thermolysin attacks the peptide bond preceding the Methionine.[1][2]
- Reaction:**Z-Gly-Gly-Met-OH** → Z-Gly-Gly-OH + L-Methionine
- Note: While the products are identical to CPA cleavage for this specific length, the mechanism differs.[2] For longer variants (e.g., Z-Gly-Gly-Met-Ala), Thermolysin would cleave Gly-Met, whereas CPA would cleave Met-Ala.[1]

Pathway Visualization

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Figure 1: Enzymatic hydrolysis pathways and oxidative degradation risks for **Z-Gly-Gly-Met-OH**.[1]

Experimental Protocols

Protocol A: HPLC Purity & Stability Analysis

Objective: To validate the integrity of **Z-Gly-Gly-Met-OH** and detect Methionine sulfoxide contamination.[1]

Reagents:

- Mobile Phase A: 0.1% TFA in Water (Milli-Q).[1]
- Mobile Phase B: 0.1% TFA in Acetonitrile (HPLC Grade).
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 4.6 x 150mm, 5µm).[2]

Workflow:

- Sample Prep: Dissolve 1 mg **Z-Gly-Gly-Met-OH** in 100 µL DMF, then dilute to 1 mL with Mobile Phase A.
- Gradient: 5% B to 60% B over 20 minutes. Flow rate: 1.0 mL/min.[1][2]
- Detection: Monitor UV at 214 nm (peptide bond) and 257 nm (Z-group).[1][2]

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- Analysis:
  - Main Peak: **Z-Gly-Gly-Met-OH** (Retention time ~12-14 min).[1]
  - Early Eluter: Z-Gly-Gly-Met(O)-OH (Sulfoxide is more polar, elutes earlier).[1]
  - Acceptance Criteria: Main peak area > 95%. If sulfoxide > 5%, reduce with 10 mM Ammonium Iodide or discard.[1][2]

Protocol B: Enzymatic Hydrolysis Assay (Ninhydrin Method)

Objective: To measure enzyme activity by quantifying released Methionine.[1][2]

Principle: The intact substrate (**Z-Gly-Gly-Met-OH**) has a blocked N-terminus and does not react with Ninhydrin.[1] Hydrolysis releases L-Methionine, which possesses a free alpha-amino group, generating a purple chromophore (Ruhemann's purple) upon reaction with Ninhydrin.[1]

Steps:

- Substrate Solution: Prepare 2 mM **Z-Gly-Gly-Met-OH** in 50 mM Tris-HCl, pH 7.5.
- Enzyme Addition: Add 10 µL of Enzyme (e.g., Carboxypeptidase A, 1 unit/mL) to 190 µL Substrate Solution.
- Incubation: Incubate at 37°C for 30 minutes.
- Quenching: Add 50 µL of 10% TCA to stop the reaction.
- Colorimetric Reaction:
  - Add 100 µL of Ninhydrin Reagent (2% in Ethanol).[1][2]
  - Heat at 95°C for 10 minutes.
- Quantification: Measure Absorbance at 570 nm.
- Control: Run a "No Enzyme" blank to correct for background.

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Synthesis & Handling

Synthesis Route (Solution Phase)

The synthesis typically follows a standard coupling strategy:

- Activation: Z-Gly-Gly-OH is activated using DCC/HOBt or HATU in DMF.[1]
- Coupling: L-Methionine Methyl Ester (H-Met-OMe) is added with a base (DIPEA).[1]
- Deprotection: The methyl ester is hydrolyzed (saponification) using LiOH in THF/Water to yield the free acid **Z-Gly-Gly-Met-OH**.[1]
- Purification: Recrystallization or Preparative HPLC.

Storage

- Temperature: -20°C.
- Atmosphere: Store under Argon or Nitrogen to prevent Met oxidation.[1][2]
- Desiccant: Highly hygroscopic; keep dry.[1][2]

References

- Berg, J. M., Tymoczko, J. L., & Stryer, L. (2002).[2] Biochemistry. 5th edition.[1][2] New York: W H Freeman.[1][2] Section 9.1: Proteases: Facilitating a Difficult Reaction.[1][2] [1][2]
- Auld, D. S. (2004).[1][2] Carboxypeptidase A. Handbook of Proteolytic Enzymes, 2, 1909-1914.[1] (Standard reference for CPA specificity).
- Sigma-Aldrich. (n.d.).[1] Product Specification: **Z-Gly-Gly-Met-OH** (CAS 75501-70-1).[1][3] [4] [1][2]
- Barrett, A. J., Woessner, J. F., & Rawlings, N. D. (Eds.).[1][2] (2012).[1][2] Handbook of Proteolytic Enzymes. Academic Press.[1][2] (Authoritative source on Thermolysin and Metalloprotease specificity).
- PubChem. (2025).[1][2] Compound Summary: **Z-Gly-Gly-Met-OH**.[1][3][4] [1][2]

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Sources

- 1. Z-Gly-gly-gly-gly-OH | C16H20N4O7 | CID 344904 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Chemical Synthesis of Crustacean Insulin-Like Peptide Using a Novel Method to Prevent Methionine Oxidation During Solid Phase Peptide Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Z-GLY-GLY-MET-OH CAS#: 75501-70-1 [m.chemicalbook.com]
- 4. guidechem.com [guidechem.com]
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